

Personal protective equipment for handling Antimony trichloride, diphenyl-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony trichloride, diphenyl-

Cat. No.: B1615433

[Get Quote](#)

Essential Safety and Handling Guide for Diphenylantimony Trichloride

Disclaimer: Specific safety data for "Diphenylantimony trichloride" is not readily available. This guide is based on the well-documented hazards of the closely related and highly hazardous compound, Antimony Trichloride, and general principles for handling organoantimony compounds. It is imperative to consult a certified safety professional and the specific Safety Data Sheet (SDS) provided by the supplier before handling this substance.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with Diphenylantimony Trichloride. The following procedures are designed to minimize risks and ensure safe handling, storage, and disposal.

Personal Protective Equipment (PPE)

The primary routes of exposure to antimony compounds are inhalation and skin contact.^[1] Therefore, robust personal protective equipment is mandatory.^[2]

Minimum PPE Requirements:

PPE Category	Specification	Rationale
Respiratory Protection	A NIOSH-approved full-facepiece respirator with N100 filters or a supplied-air respirator operated in a pressure-demand or other positive-pressure mode.[3]	To prevent inhalation of dusts and fumes, which can cause respiratory irritation and systemic toxic effects.[4]
Eye and Face Protection	Chemical safety goggles and a full-face shield.[3][5]	To protect against splashes and dust, which can cause severe eye burns and permanent damage.[2][4]
Hand Protection	Impervious gloves, such as nitrile or neoprene rubber. Gloves must be inspected before use and disposed of after contamination.	To prevent skin contact, which can cause severe burns and skin corrosion.[2][6]
Body Protection	A chemical-resistant lab coat, apron, or coveralls. A full chemical-resistant suit may be required for large quantities or in case of a spill.[7]	To protect the skin from contact with the chemical.[7] Contaminated clothing should be removed immediately and laundered by informed individuals.[3]
Foot Protection	Closed-toe shoes, preferably chemical-resistant boots.[3]	To protect feet from spills.

Engineering Controls

Personal protective equipment should always be used in conjunction with appropriate engineering controls to minimize exposure.

Control Type	Specification
Ventilation	All handling of Diphenylantimony Trichloride must be conducted in a certified chemical fume hood with sufficient local exhaust ventilation. [5] [8]
Safety Equipment	An emergency eyewash station and a safety shower must be readily accessible in the immediate work area. [8] [9]

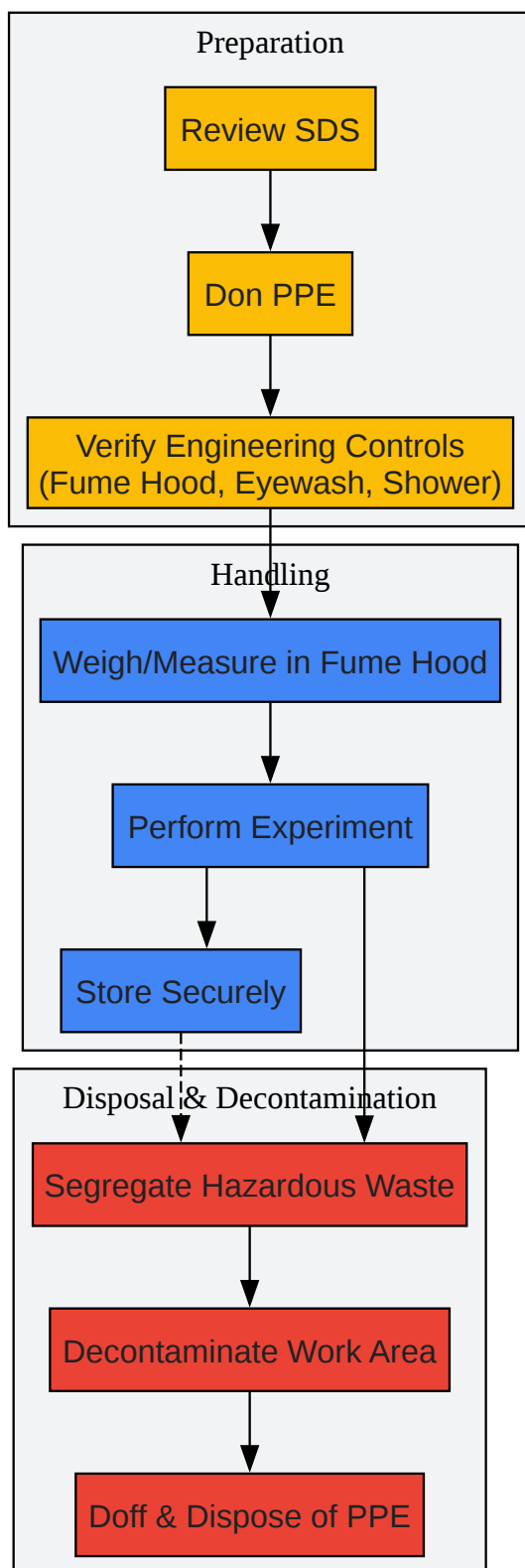
Occupational Exposure Limits

The following table summarizes the occupational exposure limits for antimony and its compounds. These should be strictly adhered to.

Organization	Exposure Limit (as Sb)	Time-Weighted Average (TWA)
OSHA (PEL)	0.5 mg/m ³	8-hour workshift [3] [5]
ACGIH (TLV)	0.5 mg/m ³	8-hour workshift [3] [5]
NIOSH (REL)	0.5 mg/m ³	10-hour workshift [7]
IDLH	50 mg/m ³ (as Antimony)	Immediately Dangerous to Life and Health [3]

Procedural Workflow for Handling Diphenylantimony Trichloride

The following diagram outlines the essential steps for safely handling Diphenylantimony Trichloride from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. flinnsci.com [flinnsci.com]
- 3. fishersci.com [fishersci.com]
- 4. materion.com [materion.com]
- 5. Antimony and compounds, as Sb | WorkSafe [worksafe.govt.nz]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. epa.gov [epa.gov]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Antimony trichloride, diphenyl-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615433#personal-protective-equipment-for-handling-antimony-trichloride-diphenyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com